

delphinidin chloride Wnt beta catenin signaling inhibition validation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Delphinidin chloride

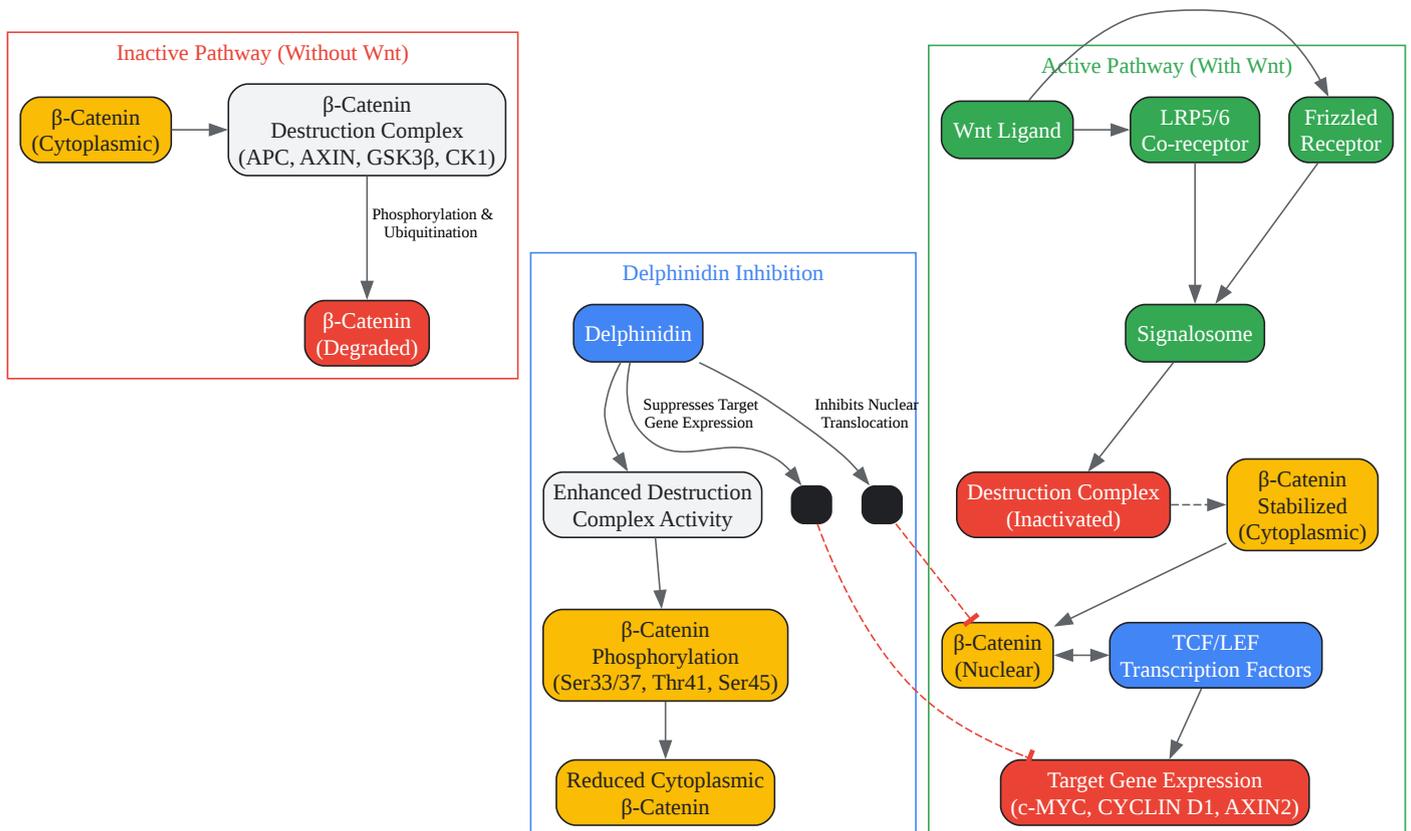
CAS No.: 8012-95-1

Cat. No.: S773479

[Get Quote](#)

Mechanisms of Wnt/ β -catenin Inhibition by Delphinidin

The following diagram illustrates the key molecular mechanisms by which delphinidin inhibits the Wnt/ β -catenin signaling pathway, based on experimental evidence:



[Click to download full resolution via product page](#)

Summary of Key Experimental Findings

The table below summarizes quantitative data from a foundational study that validated delphinidin's inhibitory effects on the Wnt/ β -catenin pathway in human prostate cancer PC3 cells [1] [2].

| Experimental Parameter | Observed Effect of Delphinidin | Experimental Method | Biological Significance |
|----------------------------------|---|---------------------|--|
| Cell Viability (PC3) | Dose-dependent inhibition (IC ₅₀ ~ not specified; 15-180 μ M, 72h) [2] | MTT Assay | Demonstrates direct anti-proliferative activity [2]. |
| β -catenin Phosphorylation | Increased phosphorylation at Ser45 and Ser33/37/Thr41 [2] | Western Blot | Marks β -catenin for proteasomal degradation [2]. |
| Cytoplasmic β -catenin | Decreased protein levels [2] | Western Blot | Reduces the pool of signaling-competent β -catenin [2]. |
| Nuclear β -catenin | Inhibited translocation to the nucleus [2] | Western Blot | Prevents activation of target genes [2]. |
| Target Gene Expression | Decreased levels of c-MYC, CYCLIN D1, AXIN2, TCF-1 [2] | Western Blot | Confirms downregulation of oncogenic signaling output. |
| Destruction Complex | Increased expression of APC and AXIN proteins [2] | Western Blot | Enhances the cell's intrinsic machinery to degrade β -catenin. |

Detailed Experimental Protocols

For researchers looking to validate these findings, here are the core methodologies from the cited study.

- **Cell Line and Treatment:**

- **Model:** Human prostate cancer PC3 cells [2].
- **Compound:** Delphinidin (purchased from Extrasynthase) [2].
- **Treatment:** Cells were treated with various concentrations of delphinidin (15–180 μ M) for up to 72 hours. The compound was dissolved in DMSO, with a final DMSO concentration of 0.1%

(v/v) in the culture medium [2].

- **Key Assays and Procedures:**

- **Cell Viability (MTT Assay):** PC3 cells were plated in 96-well plates and treated with delphinidin. After the treatment period, MTT reagent was added. The resulting formazan crystals were dissolved in DMSO, and absorbance was measured at 570 nm to determine the percentage of cell growth inhibition [2].
- **Protein Analysis (Western Blot):** Following delphinidin treatment, total cell lysates were prepared. Proteins (typically 40 µg per lane) were separated by SDS-PAGE on 12% gels, transferred to nitrocellulose membranes, and probed with specific primary antibodies against proteins of interest (e.g., β-catenin, phospho-β-catenin, c-MYC, CYCLIN D1, APC, AXIN), followed by horseradish peroxidase-conjugated secondary antibodies. Immunoreactive bands were visualized using an enhanced chemiluminescence (ECL) system [2].

Interpretation and Research Context

The data provides strong preclinical evidence for delphinidin as a Wnt/β-catenin pathway inhibitor. Here's what this means for research and development:

- **Mechanistic Strength:** Delphinidin acts at multiple points in the pathway, from enhancing β-catenin degradation to blocking its nuclear function, making it a potent multi-modal inhibitor [2].
- **Research Implications:** These findings are particularly relevant for cancers known to be driven by aberrant Wnt/β-catenin signaling, such as colorectal and prostate cancers [3] [4].
- **Broader Anticancer Profile:** Beyond the Wnt pathway, delphinidin's anticancer effects are pleiotropic, involving the induction of apoptosis, inhibition of NF-κB signaling, and suppression of metastasis, as observed in other cancer models like colon cancer [5] [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Suppression of β-catenin Signaling Pathway in Human ... [pubmed.ncbi.nlm.nih.gov]
2. Suppression of β-catenin Signaling Pathway in Human ... [pmc.ncbi.nlm.nih.gov]

3. MicroRNAs at the crossroad of cancer therapeutics [pmc.ncbi.nlm.nih.gov]
4. Wnt/ β -catenin signalling: function, biological mechanisms ... [nature.com]
5. Inhibition and potential treatment of colorectal cancer by ... [frontiersin.org]
6. Delphinidin and Its Glycosides' War on Cancer [mdpi.com]

To cite this document: Smolecule. [delphinidin chloride Wnt beta catenin signaling inhibition validation]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b773479#delphinidin-chloride-wnt-beta-catenin-signaling-inhibition-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com